

commercial availability of ethyl (2S)-2hydroxypent-4-enoate

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Compound of Interest

Compound Name: ethyl (2S)-2-hydroxypent-4-enoate

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In-Depth Technical Guide: Ethyl (2S)-2hydroxypent-4-enoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl (2S)-2-hydroxypent-4-enoate is a valuable chiral building block in organic synthesis, particularly in the pharmaceutical industry. Its bifunctional nature, possessing both a hydroxyl group and an ester, along with a terminal alkene, makes it a versatile precursor for the asymmetric synthesis of complex molecules. This technical guide provides a comprehensive overview of its commercial availability, key chemical properties, and detailed experimental protocols for its synthesis, purification, and analysis. Furthermore, it explores its application as a strategic intermediate in the synthesis of bioactive molecules, including antiviral agents and lactones, providing logical workflows for its utilization in drug discovery and development.

Commercial Availability

Ethyl (2S)-2-hydroxypent-4-enoate is commercially available from several fine chemical suppliers. The typical purity levels and supplier information are summarized in the table below. It is crucial for researchers to consider the enantiomeric excess (ee) and purity of the commercially available material, as these factors can significantly impact the outcome of stereoselective syntheses.



Supplier	CAS Number	Purity/Enantiomeri c Excess (ee)	Notes
ChemScene	157920-22-4	≥98%	For research use only.
AChemBlock	157920-22-4	95%	For research use only.
BenchChem	157920-22-4	Not specified	For research use only.
LEAP CHEM CO., LTD.	157920-22-4	Not specified	Available as powder or liquid.

Table 1: Commercial Suppliers of Ethyl (2S)-2-hydroxypent-4-enoate

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl (2S)-2-hydroxypent-4-enoate** is presented in the following table.

Property	Value	
Molecular Formula	C7H12O3	
Molecular Weight	144.17 g/mol	
Appearance	Colorless oil or liquid	
CAS Number	157920-22-4	
SMILES	C=CCC(O)C(=O)OCC	
InChlKey	BHBWGDPROGTKMS-UHFFFAOYSA-N	

Table 2: Physicochemical Properties of Ethyl (2S)-2-hydroxypent-4-enoate

Experimental Protocols Enantioselective Synthesis via Asymmetric Allylation

The enantioselective synthesis of **ethyl (2S)-2-hydroxypent-4-enoate** can be achieved through the asymmetric allylation of ethyl glyoxylate using a chiral catalyst. One common



method involves a tin-mediated reaction.[1]

Materials:

- Ethyl glyoxylate
- · Allyl bromide
- · Powdered tin
- Ethanol
- Chiral ligand (e.g., a derivative of BINOL)
- Inert atmosphere (e.g., Argon or Nitrogen)
- Sonication bath

Procedure:

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere, add powdered tin and the chiral ligand in anhydrous ethanol.
- Cool the mixture to the desired temperature (e.g., -78 °C) and add allyl bromide dropwise with stirring.
- After stirring for 30 minutes, add a solution of ethyl glyoxylate in anhydrous ethanol dropwise.
- The reaction mixture is then subjected to sonication for a specified period while maintaining the temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).



 Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Caption: Workflow for the asymmetric synthesis of **ethyl (2S)-2-hydroxypent-4-enoate**.

Purification by Flash Column Chromatography

The crude product can be purified by flash column chromatography on silica gel.

Materials:

- Crude ethyl (2S)-2-hydroxypent-4-enoate
- Silica gel (230-400 mesh)
- Hexanes
- Ethyl acetate
- Glass column
- Compressed air or nitrogen

Procedure:

- Prepare a slurry of silica gel in a low-polarity eluent (e.g., 95:5 Hexanes:Ethyl Acetate) and pack the column.
- Dissolve the crude product in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel.
- Carefully load the dried silica with the adsorbed product onto the top of the packed column.
- Elute the column with a gradient of ethyl acetate in hexanes (e.g., starting from 5% and gradually increasing to 20%).
- Collect fractions and monitor by TLC to identify the fractions containing the pure product.



 Combine the pure fractions and remove the solvent under reduced pressure to yield the purified ethyl (2S)-2-hydroxypent-4-enoate as a colorless oil.

Analytical Methods

The structure of the synthesized compound can be confirmed using ¹H and ¹³C NMR spectroscopy.[1]

¹H NMR (CDCl₃, 400 MHz):

- δ 5.80 (m, 1H, -CH=CH₂)
- δ 5.20-5.10 (m, 2H, -CH=CH₂)
- δ 4.25 (q, J = 7.1 Hz, 2H, -OCH₂CH₃)
- δ 4.15 (dd, J = 5.6, 4.4 Hz, 1H, -CH(OH)-)
- δ 2.60-2.45 (m, 2H, -CH₂-CH=CH₂)
- δ 1.30 (t, J = 7.1 Hz, 3H, -OCH₂CH₃)

The enantiomeric excess (ee) of the synthesized product should be determined by chiral HPLC.

Typical Conditions:

- Column: Chiral stationary phase column (e.g., Chiralcel OD-H, Chiralpak AD-H).
- Mobile Phase: A mixture of hexanes and isopropanol (e.g., 90:10).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.

The retention times of the two enantiomers will differ, allowing for the calculation of the enantiomeric excess by comparing the peak areas.



Applications in Drug Development

Ethyl (2S)-2-hydroxypent-4-enoate serves as a versatile chiral precursor for the synthesis of various biologically active molecules. Its stereocenter and functional groups can be elaborated to construct complex molecular architectures.

Precursor for Lactone Synthesis

The terminal double bond and the ester functionality of **ethyl (2S)-2-hydroxypent-4-enoate** can be manipulated to synthesize chiral lactones, which are common structural motifs in many natural products and pharmaceuticals.



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Caption: Logical workflow for the synthesis of chiral lactones.

Intermediate in the Synthesis of Antiviral Agents

Chiral α -hydroxy esters are important intermediates in the synthesis of several antiviral drugs. For instance, derivatives of **ethyl (2S)-2-hydroxypent-4-enoate** can be envisioned as precursors for the synthesis of complex heterocyclic systems found in hepatitis C virus (HCV) inhibitors like Daclatasvir. The stereochemistry at the α -position is often crucial for biological activity.

Caption: Conceptual pathway for antiviral drug synthesis.

Conclusion

Ethyl (2S)-2-hydroxypent-4-enoate is a commercially accessible and highly valuable chiral building block for the synthesis of complex, high-value molecules in the pharmaceutical and fine chemical industries. The experimental protocols and logical workflows presented in this guide provide a solid foundation for researchers and drug development professionals to effectively utilize this compound in their synthetic endeavors. The ability to introduce a key



stereocenter early in a synthetic route makes this reagent a powerful tool in modern asymmetric synthesis.

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References

- 1. Selected Ion Monitoring Using Low-Cost Mass Spectrum Detectors Provides a Rapid, General, and Accurate Method for Enantiomeric Excess Determination in High-Throughput Experimentation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [commercial availability of ethyl (2S)-2-hydroxypent-4-enoate]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b6150380#commercial-availability-of-ethyl-2s-2-hydroxypent-4-enoate]

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